

Technical Support Center: Degradation of Formyl-Substituted Aromatic Compounds

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Compound of Interest

Compound Name: 1-(2-Formylphenyl)azetidine-3-carboxamide

Cat. No.: B13171038

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Prepared by the Gemini Application Science Team

Welcome to the technical support center for researchers, scientists, and drug development professionals investigating the degradation pathways of formyl-substituted aromatic compounds. This guide is designed to provide expert insights, practical troubleshooting advice, and robust experimental protocols to support your research endeavors.

Section 1: Frequently Asked Questions (FAQs)

This section addresses fundamental questions regarding the microbial and enzymatic degradation of aromatic aldehydes.

Q1: What are the primary aerobic degradation pathways for formyl-substituted aromatic compounds?

The most common aerobic degradation pathway begins with the oxidation of the formyl (-CHO) group to a carboxylic acid (-COOH) group.^[1] This initial and critical step is typically catalyzed by an NAD(P)⁺-dependent dehydrogenase.^[1] For example, vanillin is converted to vanillic acid by a vanillin dehydrogenase.^[1] Following this oxidation, the resultant aromatic carboxylic acid

(e.g., vanillic acid, benzoyl-CoA) becomes the substrate for a series of enzymes that prepare the aromatic ring for cleavage.[2][3] The ring is typically hydroxylated by monooxygenases or dioxygenases, leading to central intermediates like catechol or protocatechuate.[4][5][6] These dihydroxylated intermediates then undergo oxygenolytic ring cleavage via either ortho- or meta-fission pathways, breaking open the stable aromatic ring and forming aliphatic intermediates that can enter central metabolism (e.g., the TCA cycle).[5][7][8]

Q2: How does anaerobic degradation of these compounds differ from aerobic pathways?

Anaerobic degradation operates under fundamentally different biochemical principles due to the absence of molecular oxygen as a cosubstrate for oxygenase enzymes.[3] Instead of initial oxidation, the aromatic ring is made susceptible to cleavage through reductive processes.[2][9] A common central intermediate in anaerobic pathways is benzoyl-CoA.[2][3] The aromatic ring of benzoyl-CoA is reduced by a series of enzymes in an ATP-dependent manner before the ring is cleaved hydrolytically, a stark contrast to the oxygen-dependent cleavage in aerobic pathways.[2][9] Peripheral pathways converge on this central intermediate; for instance, aromatic aldehydes may be first oxidized to the corresponding carboxylic acid and then activated to its CoA-thioester.[2]

Q3: What are the key enzymes responsible for the initial transformation of the formyl group?

The primary enzymes are aldehyde dehydrogenases (ALDHs) or aldehyde oxidases (AOXs).

- **Aldehyde Dehydrogenases (ALDHs):** These are a large family of NAD(P)⁺-dependent enzymes that catalyze the oxidation of aldehydes to their corresponding carboxylic acids.[1] Vanillin dehydrogenase, for instance, has been shown to have broad substrate specificity, acting on various aromatic aldehydes like benzaldehyde, p-hydroxybenzaldehyde, and anisaldehyde.[1]
- **Alcohol Oxidases (AOXs):** These enzymes use O₂ as the terminal electron acceptor, producing hydrogen peroxide (H₂O₂) as a byproduct.[10] They can be involved in pathways where an alcohol is an intermediate.

- Carboxylic Acid Reductases (CARs): While not an initial degradation step, these enzymes are relevant in biosynthetic contexts and work in the reverse direction, reducing carboxylic acids to aldehydes.[\[10\]](#)[\[11\]](#) Understanding their function can be crucial for metabolic engineering efforts.

Q4: What are the most common analytical methods for monitoring these degradation experiments?

The choice of analytical method depends on the specific compounds, the complexity of the sample matrix, and the required sensitivity.

- High-Performance Liquid Chromatography (HPLC): HPLC is the most widely used technique for monitoring the disappearance of the parent compound and the appearance of metabolites.[\[12\]](#)[\[13\]](#)[\[14\]](#) It is well-suited for direct analysis of aqueous samples.[\[14\]](#) Detectors like Diode Array (DAD) or UV/Vis provide spectral information, while Fluorescence Detectors (FLD) can offer higher sensitivity for specific aromatic compounds.[\[13\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is the gold standard for volatile and semi-volatile aromatic compounds.[\[12\]](#) It offers excellent separation and definitive compound identification.[\[12\]](#) However, it may require sample extraction and derivatization for non-volatile or thermally unstable compounds.[\[15\]](#)
- Liquid Chromatography-Mass Spectrometry (LC-MS): LC-MS and its tandem version (LC-MS/MS) are powerful tools for identifying unknown intermediates and degradation products, providing both separation and mass information for structural elucidation.

Section 2: Troubleshooting Guide for Degradation Experiments

This section provides solutions to common problems encountered during the study of formyl-substituted aromatic compound degradation.

Problem: My microbial culture shows low or no degradation of the target aromatic aldehyde.

Possible Cause 1: Substrate Toxicity

- Explanation: Aldehydes are reactive electrophilic compounds and can be toxic to microorganisms, even at low concentrations.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) This toxicity can manifest as damage to macromolecules, inhibition of essential enzymes, or disruption of cell membranes, leading to growth inhibition and a lack of metabolic activity.[\[17\]](#)[\[18\]](#)
- Troubleshooting Steps:
 - Determine the Minimum Inhibitory Concentration (MIC): Perform a dose-response experiment by exposing your microbial strain to a range of aldehyde concentrations (e.g., 0.1 mM to 10 mM) in a suitable growth medium. Monitor cell growth (e.g., by measuring OD600). The MIC is the lowest concentration that completely inhibits growth.
 - Start with Low Substrate Concentrations: Begin your degradation experiments with a substrate concentration well below the MIC (e.g., 1/2 or 1/4 of the MIC).
 - Fed-Batch Strategy: Instead of adding the entire substrate amount at once, use a fed-batch approach where the aromatic aldehyde is added incrementally over time. This maintains a low, non-toxic concentration.
 - Immobilize Cells: Cell immobilization in matrices like alginate or agar can sometimes protect cells from substrate toxicity and improve degradation performance.

Possible Cause 2: Lack of Enzyme Induction

- Explanation: The genes encoding the degradation pathway may be inducible, meaning they are only expressed in the presence of the substrate or a related inducer molecule.[\[20\]](#) If the cells were not pre-exposed to the compound, the necessary enzymes might be absent or present at very low basal levels.[\[20\]](#)
- Troubleshooting Steps:
 - Acclimatize the Culture: Before starting the main degradation experiment, pre-culture the microorganisms in a medium containing a low, non-toxic concentration of the target aromatic aldehyde for several hours or overnight. This allows time for the induction of the relevant catabolic genes.

- Use a Co-substrate: Grow the cells on a readily metabolizable carbon source (e.g., glucose, succinate) to a healthy cell density first, then add the aromatic aldehyde as the inducer and primary substrate for degradation.

Possible Cause 3: Inappropriate Culture Conditions

- Explanation: Microbial growth and enzymatic activity are highly sensitive to environmental parameters. Suboptimal pH, temperature, aeration (for aerobic processes), or redox potential (for anaerobic processes) can severely limit or prevent degradation.
- Troubleshooting Steps:
 - Optimize pH and Temperature: Consult the literature for the optimal growth conditions of your specific microbial strain. If unknown, perform a matrix experiment to test a range of pH values (e.g., 6.0, 7.0, 8.0) and temperatures (e.g., 25°C, 30°C, 37°C).
 - Ensure Adequate Aeration (for aerobes): Use baffled flasks, maintain a low culture volume-to-flask volume ratio (e.g., 1:5), and ensure a high shaking speed (e.g., 180-220 rpm) to maximize oxygen transfer.
 - Maintain Anoxic Conditions (for anaerobes): Use anaerobic chambers or bottles with butyl rubber stoppers, and purge the medium and headspace with an oxygen-free gas (e.g., N₂ or N₂/CO₂ mixture). The addition of a reducing agent (e.g., cysteine) and a redox indicator (e.g., resazurin) is crucial.

Problem: The starting aldehyde disappears, but the expected downstream products (e.g., carboxylic acid) do not accumulate.

Possible Cause 1: Rapid Downstream Metabolism

- Explanation: The degradation pathway might be highly efficient, with the intermediate products being consumed as quickly as they are formed. The lack of accumulation does not necessarily mean the pathway is blocked.
- Troubleshooting Steps:

- High-Resolution Time-Course Sampling: Conduct an experiment where you take samples at very frequent intervals, especially during the initial phase of the reaction (e.g., every 5, 10, and 15 minutes). This increases the chance of detecting transient intermediates.
- Use a Higher Substrate Concentration: A higher initial concentration of the aldehyde (if not toxic) can sometimes lead to a temporary bottleneck, causing the intermediate to accumulate to detectable levels.
- Create a Genetic Knockout: If genetically tractable, knocking out the gene for the enzyme that consumes the intermediate (e.g., the ring-cleavage dioxygenase) will force its accumulation.[\[21\]](#)

Possible Cause 2: Alternative Degradation Pathway

- Explanation: The microorganism may be utilizing a different degradation route than the one you hypothesized. For example, instead of just oxidation, the aldehyde group could be reduced to an alcohol, or ring cleavage could occur before modification of the formyl group.
- Troubleshooting Steps:
 - Broad Metabolite Profiling: Use a less targeted analytical method like LC-MS/MS or GC-MS to screen for a wide range of potential products. Compare samples from a time point with significant substrate degradation to a zero-time control.
 - Literature Review: Search for known alternative degradation pathways for structurally similar compounds. This can provide clues about potential unexpected intermediates.

Possible Cause 3: Product Volatilization or Adsorption

- Explanation: The product may be volatile and lost from the culture medium, or it may adsorb to the biomass or the culture vessel, removing it from the aqueous phase you are analyzing.
- Troubleshooting Steps:
 - Analyze Headspace: For volatile compounds, use headspace GC-MS to analyze the gas phase of your culture.

- Perform a Mass Balance Study: In a control experiment with a killed-cell biomass, add a known concentration of the expected product and monitor its concentration over time. A decrease in concentration would suggest biosorption.^[22] Also, run a control with no biomass to check for abiotic loss (e.g., volatilization, precipitation).^[22]

Problem: I'm observing inconsistent results between experimental replicates.

Possible Cause 1: Inoculum Variability

- Explanation: Differences in the age, cell density, or physiological state of the inoculum used for each replicate can lead to significant variations in the lag phase and degradation rate.
- Troubleshooting Steps:
 - Standardize Inoculum Preparation: Always use a starter culture grown under identical conditions and harvested at the same growth phase (e.g., mid-exponential phase).
 - Normalize Inoculum Density: Measure the optical density (e.g., OD600) of the starter culture and add a consistent volume to each replicate to ensure they all start with the same initial cell density.

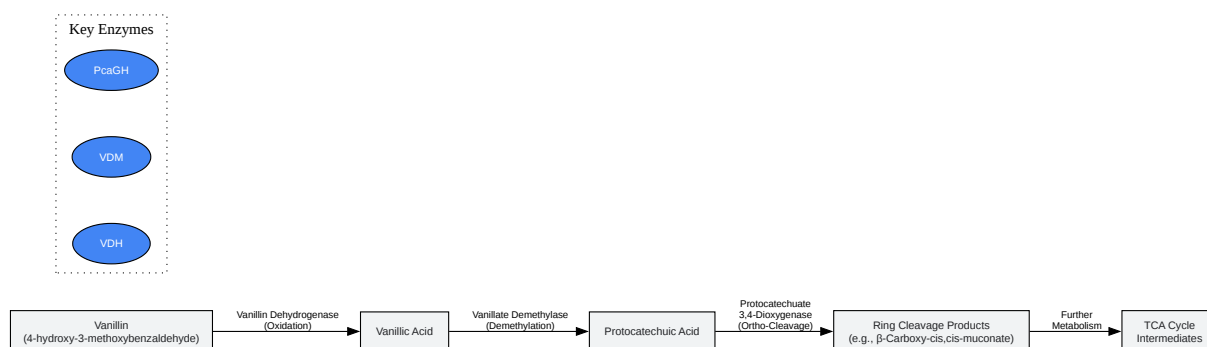
Possible Cause 2: Incomplete Mixing or Sampling Errors

- Explanation: In unshaken or poorly mixed cultures, concentration gradients of substrate, nutrients, and cells can form. If samples are not taken from a representative part of the culture, results will be inconsistent.
- Troubleshooting Steps:
 - Ensure Homogeneous Mixing: Vigorously swirl the flask immediately before taking each sample to ensure the culture is homogeneous.
 - Use Positive Displacement Pipettes: For cultures containing organic solvents or for highly accurate small volumes, use positive displacement pipettes to avoid measurement errors.

Section 3: Visualized Pathways and Workflows

Aerobic Degradation Pathway of Vanillin

This diagram illustrates a common aerobic pathway for the degradation of vanillin, a model formyl-substituted aromatic compound. The process starts with the oxidation of the aldehyde to a carboxylic acid, followed by demethylation and ring cleavage.

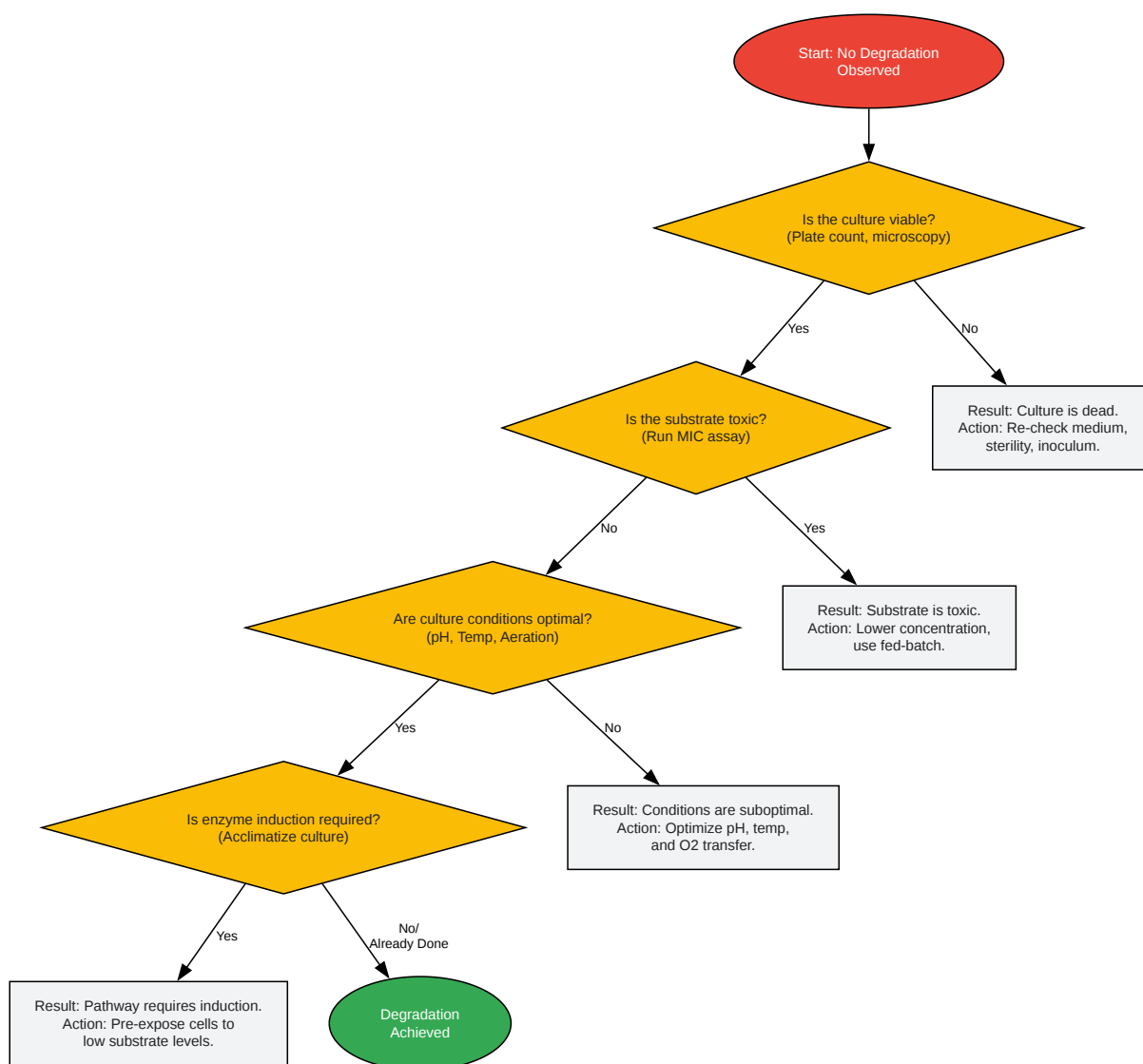


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Caption: Generalized aerobic degradation pathway for vanillin.

Troubleshooting Workflow: No Degradation Observed

This decision tree provides a logical workflow for diagnosing experiments where no degradation of the target compound is observed.



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Caption: Decision tree for troubleshooting failed degradation experiments.

Section 4: Key Experimental Protocols

Protocol 1: Screening for Microbial Degradation of an Aromatic Aldehyde

This protocol outlines a basic method to determine if a microbial strain can degrade a specific formyl-substituted aromatic compound.

Materials:

- Microbial strain of interest
- Basal Salts Medium (BSM) appropriate for the strain
- Stock solution of the target aromatic aldehyde (e.g., 100 mM in a suitable solvent like DMSO or ethanol)
- Sterile baffled flasks (e.g., 250 mL)
- Shaking incubator
- Spectrophotometer (for OD600 measurements)
- HPLC system for analysis

Methodology:

- Prepare Inoculum: Inoculate 50 mL of a rich medium (e.g., LB, TSB) with the microbial strain and grow overnight in a shaking incubator at the optimal temperature.
- Prepare Experimental Cultures:
 - Add 50 mL of sterile BSM to three 250 mL baffled flasks.
 - Test Flask: Add the aromatic aldehyde stock solution to a final concentration below the suspected MIC (e.g., 1 mM).

- Positive Control Flask: Add a known utilizable carbon source (e.g., 10 mM glucose or succinate).
- Negative Control Flask (Abiotic): Add the aromatic aldehyde (e.g., 1 mM) but do not inoculate. This control checks for non-biological degradation or volatilization.
- Inoculation:
 - Harvest the overnight culture by centrifugation (e.g., 5000 x g for 10 min).
 - Wash the cell pellet twice with sterile BSM to remove residual rich medium.
 - Resuspend the pellet in BSM and inoculate the "Test Flask" and "Positive Control Flask" to a starting OD600 of ~0.1.
- Incubation: Place all flasks in a shaking incubator (e.g., 30°C, 200 rpm).
- Sampling and Analysis:
 - At regular intervals (e.g., 0, 4, 8, 12, 24, 48 hours), aseptically withdraw a 1 mL sample from each flask.
 - Measure the OD600 of each sample to monitor cell growth.
 - Centrifuge the sample to pellet the cells. Collect the supernatant for chemical analysis.
 - Analyze the supernatant by HPLC to quantify the concentration of the aromatic aldehyde.
- Data Interpretation:
 - Growth: An increase in OD600 in the "Test Flask" suggests the strain can use the compound as a carbon and energy source.
 - Degradation: A significant decrease in the aldehyde concentration in the "Test Flask" compared to the "Negative Control Flask" confirms biodegradation.

Protocol 2: Identification of Degradation Metabolites using HPLC

This protocol provides a general workflow for identifying potential metabolites from a degradation experiment.

Materials:

- Supernatant samples from a degradation experiment (as per Protocol 1) at time zero and a later time point where the substrate is significantly consumed.
- HPLC system with a DAD or UV/Vis detector.
- Appropriate HPLC column (e.g., C18 reverse-phase).
- Mobile phases (e.g., Acetonitrile and water with 0.1% formic acid).
- Syringe filters (0.22 μ m).

Methodology:

- Sample Preparation: Filter the collected supernatants through a 0.22 μ m syringe filter to remove any remaining cells or particulates.
- Method Development (if necessary):
 - Develop a gradient elution method that provides good separation between the parent aldehyde and potential products. A typical gradient might run from 10% to 90% acetonitrile over 20-30 minutes.
 - Inject a standard of the parent aldehyde to determine its retention time and UV-Vis spectrum.
- Sample Analysis:
 - Inject the time-zero sample. This provides a baseline chromatogram.
 - Inject the later time-point sample.
- Data Analysis and Interpretation:

- Compare Chromatograms: Overlay the chromatograms from the time-zero and later time-point samples.
- Identify New Peaks: Look for new peaks in the later time-point sample that are not present at time zero. These are potential metabolites.
- Analyze Spectra: Use the DAD to extract the UV-Vis spectrum for each new peak. Aromatic metabolites often retain a characteristic UV absorbance. A shift in the maximum absorbance (λ_{max}) compared to the parent compound can provide clues about structural changes (e.g., oxidation of the aldehyde to a carboxyl group often causes a hypsochromic shift, or a shift to a shorter wavelength).
- Hypothesize Structures: Based on the retention time (more polar compounds typically elute earlier on a C18 column) and spectral data, hypothesize the identity of the metabolites. For definitive identification, comparison with an authentic chemical standard or analysis by LC-MS is required.

Section 5: Summary of Key Enzyme Classes

Enzyme Class	Abbreviation	Function	Cofactor(s)	Typical Location
Aldehyde Dehydrogenase	ALDH	Oxidizes an aldehyde to a carboxylic acid. [1]	NAD ⁺ or NADP ⁺	Cytoplasm
Alcohol Dehydrogenase	ADH	Interconverts alcohols and aldehydes/ketones.	NAD(P) ⁺ / NAD(P)H	Cytoplasm
Monoxygenase	---	Incorporates one atom of O ₂ into the substrate.	NAD(P)H, FAD	Cytoplasm/Membrane
Dioxygenase	---	Incorporates both atoms of O ₂ into the substrate (key for ring cleavage). [7]	Fe(II)/Fe(III)	Cytoplasm
Carboxylic Acid Reductase	CAR	Reduces a carboxylic acid to an aldehyde. [10] [11]	NADPH, ATP	Cytoplasm
Benzoyl-CoA Reductase	BCR	Reduces the aromatic ring of benzoyl-CoA (anaerobic). [2]	ATP, Ferredoxin	Cytoplasm

References

- Graf, N., Wittmann, C., & Bronnenmeier, K. (2016). A novel vanillin dehydrogenase from the soil bacterium *Streptomyces* sp. NL15-2K. *Applied Microbiology and Biotechnology*, 100(17), 7545-7556. [\[Link\]](#)

- Li, X., et al. (2012). Degradation Pathway and Kinetics of Vanillin with *Gordonia* sp. *Advanced Materials Research*, 554-556, 1155-1158. [\[Link\]](#)
- Habe, H., & Omori, T. (2003). Bacterial Degradation of Aromatic Compounds. *Biotechnology and Bioprocess Engineering*, 8(5), 289-300. [\[Link\]](#)
- Goswami, G. (2018). Anaerobic biodegradation of aromatic compounds. *International Journal of Environmental Sciences & Natural Resources*, 11(4). [\[Link\]](#)
- Clomburg, J. M., & Gonzalez, R. (2015). Microbial Engineering for Aldehyde Synthesis. *Applied and Environmental Microbiology*, 81(2), 524-533. [\[Link\]](#)
- Díaz, E., et al. (2013). Aerobic degradation of aromatic compounds. *Current Opinion in Biotechnology*, 24(3), 431-442. [\[Link\]](#)
- Gallage, N. J., & Møller, B. L. (2015). Genetic Engineering Approaches for the Microbial Production of Vanillin. *Journal of Agricultural and Food Chemistry*, 63(22), 5375-5385. [\[Link\]](#)
- Tropel, D., & van der Meer, J. R. (2004). Bacterial Transcriptional Regulators for Degradation Pathways of Aromatic Compounds. *Microbiology and Molecular Biology Reviews*, 68(3), 474-500. [\[Link\]](#)
- Jarboe, L. R., et al. (2021). In-depth understanding of molecular mechanisms of aldehyde toxicity to engineer robust *Saccharomyces cerevisiae*. *Applied Microbiology and Biotechnology*, 105(6), 2211-2221. [\[Link\]](#)
- Santos, J. C. S., et al. (2024). Vanillin biosynthesis and degradation pathways in vanillin-producing microorganisms. *Applied Microbiology and Biotechnology*, 108(1), 1-22. [\[Link\]](#)
- Sadler, J. C., & Wallace, S. (2021). Microbial synthesis of vanillin from waste poly(ethylene terephthalate). *Green Chemistry*, 23(12), 4665-4672. [\[Link\]](#)
- Fuchs, G., Boll, M., & Heider, J. (2011). Microbial degradation of aromatic compounds — from one strategy to four. *Nature Reviews Microbiology*, 9(11), 803-816. [\[Link\]](#)
- Neilson, A. H., et al. (1988). Transformations of Halogenated Aromatic Aldehydes by Metabolically Stable Anaerobic Enrichment Cultures. *Applied and Environmental*

Microbiology, 54(9), 2226-2236. [[Link](#)]

- Holland, P. L., & Almhjell, P. J. (2020). Whole-Cell and Enzymatic Production of Aldehydes. ChemRxiv. [[Link](#)]
- Arora, P. K. (2015). Bacterial degradation of monocyclic aromatic amines. Frontiers in Microbiology, 6, 843. [[Link](#)]
- Wence-Moreno, E. J., & Ordoñez, L. G. (2018). Metabolic Pathways for Degradation of Aromatic Hydrocarbons by Bacteria. In Biodegradation and Bioremediation of Polluted Systems. IntechOpen. [[Link](#)]
- Welch, C. J., et al. (2017). Analytical Methodology for Characterization of Reactive Starting Materials and Intermediates Commonly Used in the Synthesis of Small Molecule Pharmaceuticals. American Pharmaceutical Review. [[Link](#)]
- Wells, T., & Ragauskas, A. J. (2018). Using Aerobic Pathways for Aromatic Compound Degradation to Engineer Lignin Metabolism. In Lignin Valorization. Royal Society of Chemistry. [[Link](#)]
- Separation Techniques to Identify Aromatic Compounds in Mixtures. (2026). Preceden. [[Link](#)]
- Glieder, A., & Lingen, B. (2009). Active-Site Engineering of Benzaldehyde Lyase Shows That a Point Mutation Can Confer Both New Reactivity and Susceptibility to Mechanism-Based Inhibition. Journal of the American Chemical Society, 131(50), 18042-18043. [[Link](#)]
- Mezzenga, R., et al. (2021). Cryogenic activity and stability of benzaldehyde lyase enzyme in lipidic mesophases-nanoconfined water. ETH Zurich Research Collection. [[Link](#)]
- Tánácsics, A., & Farkas, M. (2020). New Frontiers of Anaerobic Hydrocarbon Biodegradation in the Multi-Omics Era. Frontiers in Microbiology, 11, 599183. [[Link](#)]
- Kumari, S., & Das, S. (2023). Bacterial enzymatic degradation of recalcitrant organic pollutants: catabolic pathways and genetic regulations. Environmental Science and Pollution Research, 30(28), 71833-71853. [[Link](#)]

- Aydin, D., et al. (2021). Direct analysis of aromatic pollutants using a HPLC-FLD/DAD method for monitoring biodegradation processes. *Analytical Methods*, 13(13), 1635-1642. [\[Link\]](#)
- Cao, H., et al. (2009). General aromatic degradation pathways. ResearchGate. [\[Link\]](#)
- Fuchs, G., Boll, M., & Heider, J. (2011). Microbial degradation of aromatic compounds - from one strategy to four. *Nature Reviews Microbiology*, 9(11), 803-816. [\[Link\]](#)
- Barrientos-Sanhueza, C., et al. (2019). Bacterial degradation pathways of aromatic compounds. ResearchGate. [\[Link\]](#)
- Smith, M. R. (1994). The biodegradation of aromatic hydrocarbons by bacteria. *Biodegradation*, 5(3-4), 191-206. [\[Link\]](#)
- Vasileva-Tonkova, E., & Galabova, D. (2023). Effects of Aromatic Compounds Degradation on Bacterial Cell Morphology. *Microorganisms*, 11(11), 2736. [\[Link\]](#)
- Harwood, C. S., & Gibson, J. (1997). Anaerobic metabolism of aromatic compounds via the benzoyl-CoA pathway. *FEMS Microbiology Reviews*, 20(1-2), 5-23. [\[Link\]](#)
- Schmidt, S., & Loderer, C. (2019). Enzymatic reactions towards aldehydes: An overview. *ChemBioChem*, 20(22), 2851-2865. [\[Link\]](#)
- Aydin, D., et al. (2021). Direct analysis of aromatic pollutants using a HPLC-FLD/DAD method for monitoring biodegradation processes. WUR eDepot. [\[Link\]](#)
- Lingen, B., et al. (2006). Reaction Engineering of Benzaldehyde Lyase from *Pseudomonas fluorescens* Catalyzing Enantioselective C–C Bond Formation. *Organic Process Research & Development*, 10(6), 1275-1280. [\[Link\]](#)
- Agency for Toxic Substances and Disease Registry. (1995). Toxicological Profile for Polycyclic Aromatic Hydrocarbons. NCBI Bookshelf. [\[Link\]](#)
- LoPachin, R. M., & Gavin, T. (2014). Molecular Mechanisms of Aldehyde Toxicity: A Chemical Perspective. *Chemical Research in Toxicology*, 27(7), 1081-1091. [\[Link\]](#)

- Carmona, M., et al. (2009). Anaerobic Catabolism of Aromatic Compounds: a Genetic and Genomic View. Microbiology and Molecular Biology Reviews, 73(1), 71-133. [[Link](#)]
- Yap, E. X., et al. (2022). Contribution of Aldehydes and Their Derivatives to Antimicrobial and Immunomodulatory Activities. Molecules, 27(11), 3594. [[Link](#)]
- Dvořák, Z., & Modrianský, M. (2014). IRRITANT COMPOUNDS: ALDEHYDES. MMSL, 83(4), 137-147. [[Link](#)]

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- [1. researchgate.net \[researchgate.net\]](#)
- [2. academic.oup.com \[academic.oup.com\]](#)
- [3. Anaerobic Catabolism of Aromatic Compounds: a Genetic and Genomic View - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Frontiers | New Frontiers of Anaerobic Hydrocarbon Biodegradation in the Multi-Omics Era \[frontiersin.org\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. books.rsc.org \[books.rsc.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Microbial degradation of aromatic compounds - from one strategy to four - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. pmc.ncbi.nlm.nih.gov \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. chemrxiv.org \[chemrxiv.org\]](#)
- [12. Identify Aromatic Compounds in Mixtures: Separation Techniques \[eureka.patsnap.com\]](#)
- [13. Direct analysis of aromatic pollutants using a HPLC-FLD/DAD method for monitoring biodegradation processes - Analytical Methods \(RSC Publishing\) \[pubs.rsc.org\]](#)

- [14. edepot.wur.nl](http://edepot.wur.nl) [edepot.wur.nl]
- [15. americanpharmaceuticalreview.com](http://americanpharmaceuticalreview.com) [americanpharmaceuticalreview.com]
- [16. Microbial Engineering for Aldehyde Synthesis - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [17. In-depth understanding of molecular mechanisms of aldehyde toxicity to engineer robust Saccharomyces cerevisiae - PubMed](http://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [18. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [19. researchonline.jcu.edu.au](http://researchonline.jcu.edu.au) [researchonline.jcu.edu.au]
- [20. Bacterial Transcriptional Regulators for Degradation Pathways of Aromatic Compounds - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [21. Genetic Engineering Approaches for the Microbial Production of Vanillin - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [22. Degradation Pathway and Kinetics of Vanillin with Gordonia sp. | Scientific.Net](http://scientific.net) [scientific.net]
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